

# Sdz 90-215: A Technical Guide to a Promising Antifungal Lead Compound

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Sdz 90-215

Cat. No.: B15598346

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Sdz 90-215**, a natural cyclodepsipeptide, has emerged as a compelling lead compound in the quest for novel antifungal agents. Extensive research has identified its primary target as Vrg4, an essential GDP-mannose transporter located in the Golgi complex of fungi. By inhibiting Vrg4, **Sdz 90-215** disrupts the crucial pathway of mannan biosynthesis, a key component of the fungal cell wall. This targeted mechanism of action, coupled with demonstrated in vitro efficacy against pathogenic yeasts and favorable synergistic interactions with existing antifungals, positions **Sdz 90-215** as a molecule of significant interest for further drug development. This technical guide provides a comprehensive overview of the current knowledge on **Sdz 90-215**, including its mechanism of action, quantitative antifungal activity, and the experimental methodologies used in its characterization.

## Introduction

The rising incidence of invasive fungal infections, compounded by the spread of antifungal resistance, underscores the urgent need for new therapeutic strategies. Natural products have historically been a rich source of novel bioactive compounds. **Sdz 90-215**, a cyclodepsipeptide produced by *Septoria* species, has demonstrated potent antifungal activity against a range of pathogenic yeasts, including *Candida albicans*, *Candida tropicalis*, *Candida guilliermondii*, and *Candida krusei*[1]. This document serves as an in-depth technical resource, consolidating the available data on **Sdz 90-215** to facilitate further research and development efforts.

## Chemical and Physical Properties

**Sdz 90-215** is a complex macrocyclic molecule with the molecular formula C<sub>57</sub>H<sub>91</sub>N<sub>9</sub>O<sub>14</sub> and a molecular weight of 1126.4 g/mol [2][3]. Its structure is comprised of several amino acid and hydroxy acid residues, including Pip, MeVal, Val, MeAsp, Melle, Melle, Gly, MeVal, Tyr(Me), and D-Lac[2].

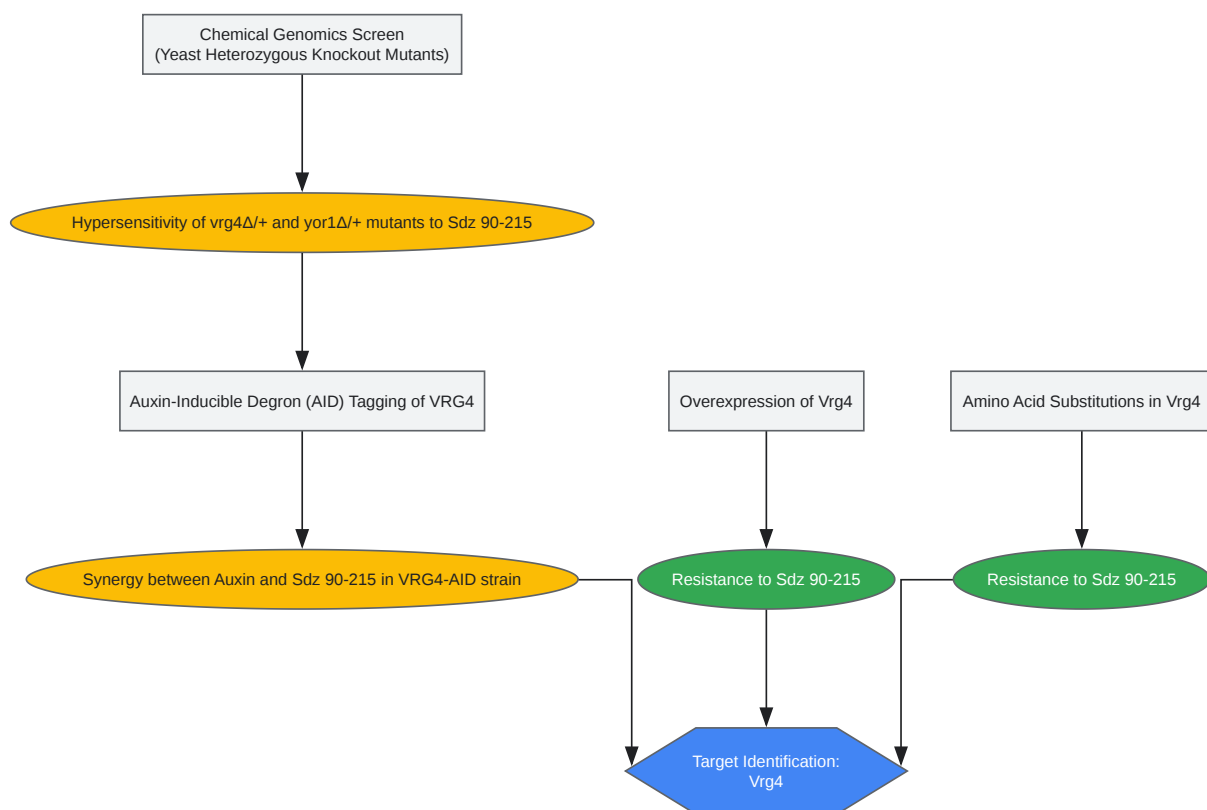
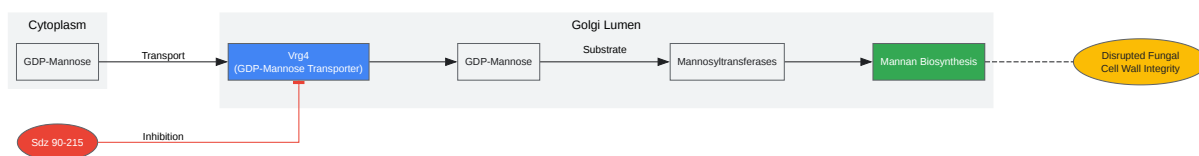
Property	Value	Source
Molecular Formula	C <sub>57</sub> H <sub>91</sub> N <sub>9</sub> O <sub>14</sub>	[2][3]
Molecular Weight	1126.38 g/mol	[3]
PubChem CID	86583345	[2]
Synonyms	CHEBI:83950, SDZ 90-215, Sdz-90-215	[2]

## Mechanism of Action: Targeting Vrg4 and Mannan Biosynthesis

The primary molecular target of **Sdz 90-215** has been identified as Vrg4, an essential GDP-mannose transporter in the Golgi apparatus of yeast[1][4]. Vrg4 plays a critical role in the biosynthesis of mannans, which are major components of the fungal cell wall, by translocating GDP-mannose from the cytoplasm into the Golgi lumen. This process is vital for the activity of mannosyltransferases, enzymes that are essential for protein glycosylation and cell wall integrity[4][5].

The inhibition of Vrg4 by **Sdz 90-215** disrupts this crucial supply of GDP-mannose, thereby impeding mannan biosynthesis and compromising the structural integrity of the fungal cell wall[4][5]. This targeted mechanism provides a strong rationale for its antifungal activity.

## Signaling Pathway and Cellular Process



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Auxin-Inducible Depletion of the Essentialome Suggests Inhibition of TORC1 by Auxins and Inhibition of Vrg4 by SDZ 90-215, a Natural Antifungal Cyclopeptide - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Sdz 90-215 | C57H91N9O14 | CID 86583345 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. SDZ 90-215 129816-38-2 | MCE [medchemexpress.cn]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Sdz 90-215: A Technical Guide to a Promising Antifungal Lead Compound]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15598346#sdz-90-215-as-a-potential-antifungal-lead-compound]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)